

Essential Safety and Operational Guidance for Handling CK-963

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Compound of Interest

Compound Name: CK-963

Cat. No.: B12371826

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For researchers, scientists, and drug development professionals, ensuring safe handling of novel compounds like **CK-963** is paramount. Although a specific Safety Data Sheet (SDS) for **CK-963** is not publicly available, this guide provides essential safety protocols and operational plans based on best practices for handling potent, research-grade pharmacological compounds. **CK-963** is an activator of cardiac troponin (cTnC) with a K_i of $11.5 \mu\text{M}$ and is intended for research use only.^[1]

Personal Protective Equipment (PPE)

Given that **CK-963** is a bioactive compound intended for research, it should be handled with care to avoid potential pharmacological effects from accidental exposure. The following table summarizes the recommended personal protective equipment.

PPE Category	Item	Specifications
Hand Protection	Gloves	Chemical-resistant, disposable gloves (e.g., nitrile). A double layer of gloves is recommended.
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.
Body Protection	Laboratory Coat	A full-length laboratory coat is required.
Respiratory Protection	Fume Hood	All handling of solid CK-963 or solutions should be performed in a certified chemical fume hood to prevent inhalation of aerosols or dust.

Operational Plan: From Receipt to Disposal

A structured approach to managing **CK-963** in the laboratory minimizes the risk of exposure and contamination.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- The compound should be stored at 4°C and protected from light.^[1] For long-term storage in solvent, -80°C for up to 6 months or -20°C for up to 1 month is recommended, with protection from light.^[1]
- Clearly label the storage location with the compound's name and any known hazards.

2. Preparation of Solutions:

- All weighing of the solid compound and preparation of solutions must be conducted in a chemical fume hood.

- **CK-963** is soluble in DMSO at a concentration of 100 mg/mL (179.64 mM), which may require sonication.[1]
- Use appropriate chemical-resistant spatulas and glassware.

3. Handling and Use:

- Always wear the recommended PPE when handling **CK-963** in solid or solution form.
- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.

4. Spill Management:

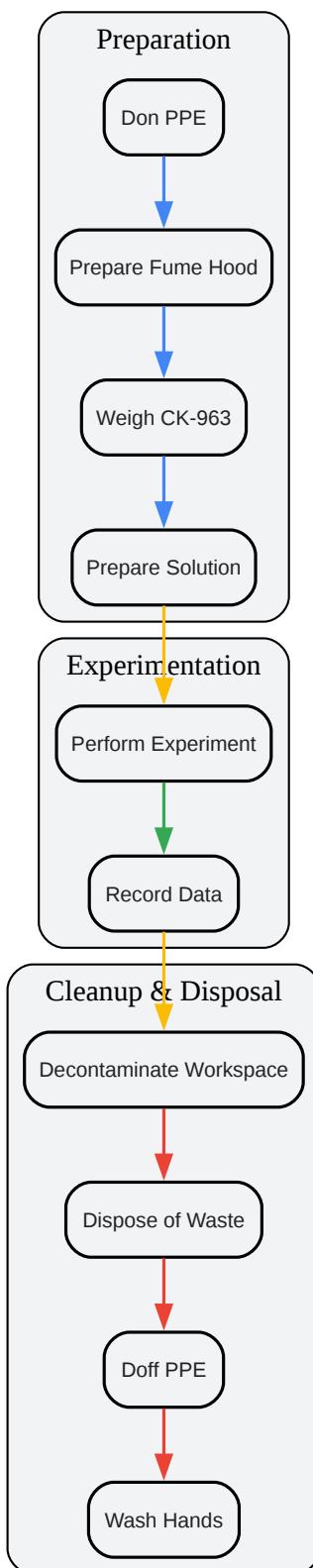
- In case of a spill, evacuate the immediate area.
- For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- For larger spills, follow your institution's emergency procedures for hazardous chemical spills.
- Ventilate the area and wash the spill site after the material has been removed.

5. Disposal Plan:

- All waste contaminated with **CK-963**, including empty containers, used PPE, and absorbent materials, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **CK-963** down the drain.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **CK-963** in a laboratory setting.



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Caption: Workflow for the safe handling of **CK-963**, from preparation to disposal.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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